

Synthesis of New Elements Using Nickel-62 Projectiles: Application Notes and Protocols

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Compound of Interest

Compound Name: NICKEL-62

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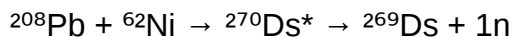
Introduction

The synthesis of new superheavy elements (SHEs) is a frontier in nuclear physics, pushing the boundaries of our understanding of atomic structure and nuclear stability. Among the various techniques employed, the use of **Nickel-62** (^{62}Ni) projectiles in cold fusion reactions has been instrumental in the creation of new elements. **Nickel-62**, a stable and naturally occurring isotope of nickel, possesses a high binding energy per nucleon, making it a favorable projectile for inducing fusion with heavy target nuclei. This document provides detailed application notes and experimental protocols for the synthesis of new elements using ^{62}Ni projectiles, with a primary focus on the landmark synthesis of Darmstadtium (Ds), element 110.

Key Synthesis Reaction: The Discovery of Darmstadtium-269

The first atom of element 110, specifically the isotope Darmstadtium-269 (^{269}Ds), was successfully synthesized in 1994 at the Gesellschaft für Schwerionenforschung (GSI) in Darmstadt, Germany.^{[1][2][3]} This was achieved through a cold fusion reaction, which involves bombarding a target nucleus with a projectile at energies just sufficient to overcome the Coulomb barrier, resulting in a compound nucleus with a relatively low excitation energy. This method minimizes the emission of multiple neutrons, thereby increasing the survival probability of the newly formed superheavy nucleus.

The specific reaction for the synthesis of ^{269}Ds is:



In this reaction, a Lead-208 (^{208}Pb) target is bombarded with a beam of **Nickel-62** ions. The fusion of these two nuclei creates an excited compound nucleus of Darmstadtium-270 ($^{270}\text{Ds}^*$), which then de-excites by emitting a single neutron (1n) to form the isotope ^{269}Ds .[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the synthesis and decay of Darmstadtium-269 produced via the $^{208}\text{Pb}(^{62}\text{Ni},\text{n})^{269}\text{Ds}$ reaction.

Table 1: Reaction Parameters for the Synthesis of Darmstadtium-269

Parameter	Value	Reference
Projectile	^{62}Ni	[4]
Target	^{208}Pb	[1]
Beam Energy	~311 MeV (Lab Frame)	[4]
Target Thickness	~450 $\mu\text{g}/\text{cm}^2$	[5]
Production Cross-Section	~1.5 pb (extrapolated)	[4]

Table 2: Decay Properties of Darmstadtium-269 and its α -Decay Chain

Isotope	Half-Life	Decay Mode	α -Decay Energy (MeV)	Reference
^{269}Ds	$\sim 230\ \mu\text{s}$	α -decay	11.510	[6]
^{265}Hs	$\sim 1.96\ \text{ms}$	α -decay	10.820	[7]
^{261}Sg	$\sim 183\ \text{ms}$	α -decay, Spontaneous Fission	9.58	[8][9][10]
^{257}Rf	$\sim 4.7\ \text{s}$	α -decay, β^+ , Spontaneous Fission	9.0439	[11]

Experimental Protocols

The synthesis of superheavy elements is a complex undertaking that requires specialized equipment and meticulous procedures. The following protocol outlines the key steps involved in the synthesis of Darmstadtium-269 using a **Nickel-62** projectile beam.

Ion Beam Production and Acceleration

- **Ion Source:** **Nickel-62** ions are generated in a high-charge-state ion source.
- **Acceleration:** The ^{62}Ni ions are then injected into a linear accelerator, such as the UNILAC at GSI, and accelerated to a specific energy. For the synthesis of ^{269}Ds , the beam energy is precisely controlled to be just above the Coulomb barrier of the $^{62}\text{Ni} + ^{208}\text{Pb}$ system, which is characteristic of a cold fusion reaction.[3]

Target Preparation

- **Material:** A thin foil of isotopically enriched Lead-208 is used as the target material.
- **Backing:** The lead foil is typically mounted on a durable backing material.
- **Target Wheel:** To withstand the intense ion beam, the target is mounted on a rotating wheel, which distributes the heat load over a larger area.[12] A typical target thickness used in such experiments at GSI is around $450\ \mu\text{g}/\text{cm}^2$. [5]

In-Flight Separation of Reaction Products

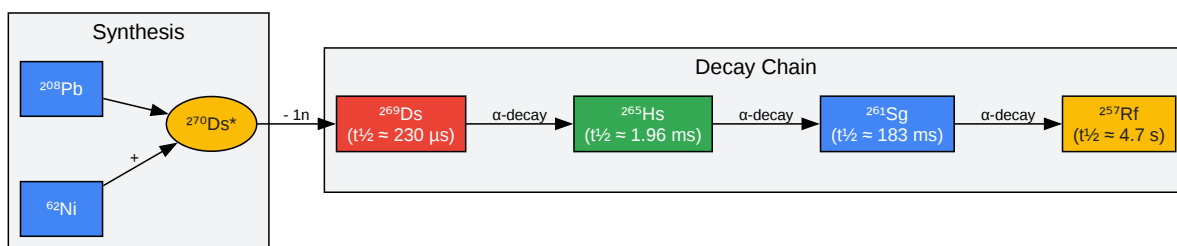
- **Velocity Filter:** The products of the fusion reaction, including the desired superheavy nuclei, unreacted beam particles, and other reaction byproducts, are directed into a velocity filter, such as the Separator for Heavy Ion reaction Products (SHIP) at GSI.[\[12\]](#)
- **Separation Principle:** SHIP utilizes a combination of electric and magnetic fields to separate particles based on their velocity. The newly formed, heavier ^{269}Ds ions have a lower velocity than the lighter, unreacted ^{62}Ni projectiles. By tuning the fields, only the ions with the expected velocity of the superheavy element are allowed to pass through to the detector system.[\[13\]](#)

Detection and Identification

- **Implantation:** The separated superheavy ions are implanted into a position-sensitive silicon detector array.
- **Decay Chain Analysis:** The identification of the new element is achieved by observing its characteristic alpha decay chain. The implanted nucleus and its subsequent alpha decay products are detected in the same position on the detector. By measuring the energies and lifetimes of the alpha particles in the decay chain and comparing them to theoretical predictions and known decay properties of the daughter and granddaughter nuclei, the identity of the original parent nucleus can be confirmed.[\[3\]](#)[\[14\]](#) The decay chain of ^{269}Ds proceeds through Hassium-265 (^{265}Hs), Seaborgium-261 (^{261}Sg), and Rutherfordium-257 (^{257}Rf).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#)

Visualization of Processes

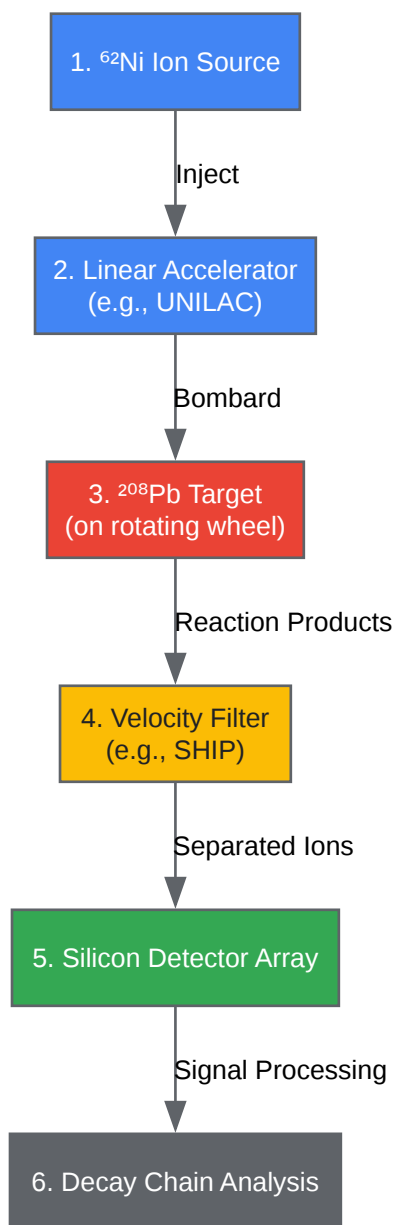
Nuclear Reaction and Decay Pathway



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Caption: Synthesis of Darmstadtium-269 and its subsequent alpha decay chain.

Experimental Workflow



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Caption: Generalized workflow for the synthesis of superheavy elements.

Conclusion

The synthesis of new elements using **Nickel-62** projectiles exemplifies the power of cold fusion reactions in exploring the upper limits of the periodic table. The successful creation of Darmstadtium-269 through the bombardment of a Lead-208 target with **Nickel-62** ions at GSI was a landmark achievement that relied on a sophisticated combination of accelerator technology, targetry, in-flight separation, and sensitive detection techniques. The detailed

protocols and data presented here provide a foundational understanding for researchers and professionals interested in the field of superheavy element synthesis and the underlying principles of nuclear science. Further research with different projectile-target combinations continues to be a promising avenue for the discovery of even heavier elements and for mapping the "island of stability."

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Darmstadtium: Element Uses, Discovery & Properties | Study.com [study.com]
- 3. GSI - Production [gsi.de]
- 4. GSI - The discovery of element 110 at GSI [gsi.de]
- 5. researchgate.net [researchgate.net]
- 6. Darmstadtium-269 - isotopic data and properties [chemlin.org]
- 7. Hassium | Hs (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scienceinfo.com [scienceinfo.com]
- 9. Seaborgium Element | Uses, Facts, Physical & Chemical Characteristics [periodic-table.com]
- 10. Seaborgium | Sg (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Isotope data for rutherfordium-257 in the Periodic Table [periodictable.com]
- 12. GSI - SHIP [gsi.de]
- 13. researchgate.net [researchgate.net]
- 14. "How We Discovered Darmstadtium" [elements.evonik.com]
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